

Solubility of Barium chloride dihydrate in water and other solvents.

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Compound of Interest

Compound Name: Barium chloride dihydrate

Cat. No.: B8817248

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An in-depth technical guide on the solubility of **Barium Chloride Dihydrate** ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$) in water and other solvents, designed for researchers, scientists, and drug development professionals.

Introduction

Barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$) is an inorganic salt that presents as a white crystalline solid.[1] It is one of the most common water-soluble salts of barium and is utilized in various industrial and laboratory applications.[2] Its solubility characteristics are crucial for its use in processes such as the purification of brine solutions, the manufacturing of pigments and other barium chemicals, and as a reagent in analytical chemistry, particularly for sulfate ion testing.[1][3] Understanding the solubility of **barium chloride dihydrate** in aqueous and non-aqueous systems is fundamental for its effective application, particularly in fields like drug development where excipient compatibility and formulation are critical. This guide provides a comprehensive overview of its solubility, detailed experimental protocols for solubility determination, and visual representations of experimental workflows.

Quantitative Solubility Data

The solubility of **barium chloride dihydrate** is significantly influenced by the solvent and the temperature. The following tables summarize the quantitative solubility data in water and other common solvents.

Table 1: Solubility of Barium Chloride Dihydrate in Water

Temperature (°C)	Solubility (g / 100 mL)
0	31.2[2][4]
20	35.8[2][4]
26	37.5[5]
100	59.4[2][4]

Table 2: Solubility of Barium Chloride Dihydrate in Various Solvents

Solvent	Solubility	Notes
Methanol	Soluble[2][6]	The monohydrate form can be obtained by shaking the dihydrate with methanol.[7][8]
Ethanol	Almost Insoluble[2][7]	
Acetone	Insoluble[2][6]	
Ethyl Acetate	Insoluble[2]	
Hydrochloric Acid	Slightly Soluble[2][6]	
Nitric Acid	Slightly Soluble[2][6]	

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for many research and development applications. Below are detailed methodologies for key experiments.

Protocol 1: Isothermal Saturation Method for Solubility in Water

This method is used to determine the solubility of a substance at a constant temperature.

1. Materials and Equipment:

- **Barium chloride dihydrate** (analytical grade)
- Distilled or deionized water
- Constant temperature water bath or incubator
- Erlenmeyer flasks with stoppers
- Analytical balance
- Calibrated thermometer
- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.45 μm)
- Pipettes and volumetric flasks
- Drying oven

2. Procedure:

- **Preparation:** Add an excess amount of **barium chloride dihydrate** to an Erlenmeyer flask containing a known volume of distilled water. This ensures that a saturated solution is formed.
- **Equilibration:** Place the flask in a constant temperature water bath set to the desired temperature (e.g., 20°C). Stir the mixture vigorously using a magnetic stirrer to facilitate the dissolution process and reach equilibrium. Allow the solution to equilibrate for a sufficient period (typically 24-48 hours) to ensure saturation.
- **Sample Collection:** Once equilibrium is reached, turn off the stirrer and allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
- **Filtration:** Immediately filter the collected sample using a syringe filter to remove any undissolved microcrystals.
- **Analysis:** Accurately weigh a clean, dry evaporating dish. Transfer the filtered saturated solution to the dish and reweigh to determine the mass of the solution.
- **Evaporation:** Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the water without decomposing the salt (e.g., 110-120°C). Heat until a constant weight is achieved.^[9]
- **Calculation:** The solubility is calculated as the mass of the dried barium chloride residue per mass or volume of the solvent.

Protocol 2: Gravimetric Analysis of Solubility

This protocol provides a straightforward method for determining solubility by measuring the mass of solute dissolved in a known mass of solvent.

1. Materials and Equipment:

- Same as Protocol 1
- Porcelain dish or watch glass^[10]

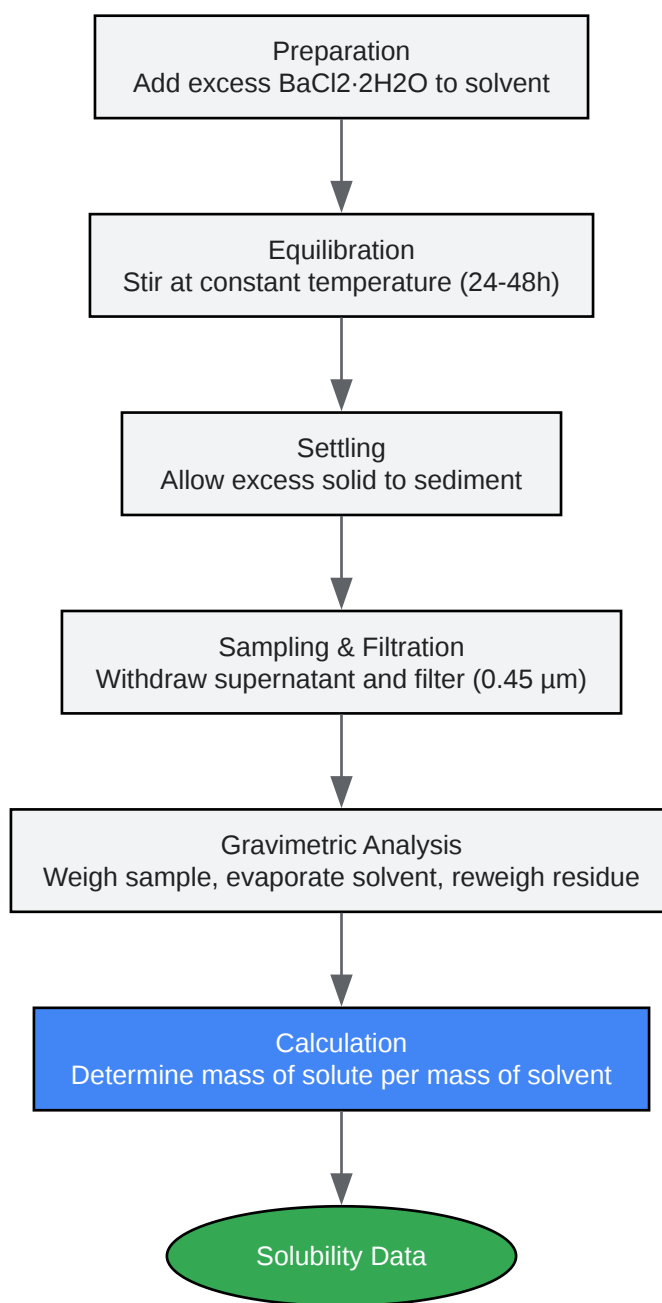
2. Procedure:

- Saturation: Prepare a saturated solution of **barium chloride dihydrate** at a specific temperature as described in Protocol 1 (steps 1 and 2).
- Sampling: After allowing the excess solid to settle, carefully decant a portion of the clear saturated solution into a pre-weighed porcelain dish.^[10]
- Mass Determination: Weigh the dish containing the saturated solution to determine the total mass.
- Evaporation: Gently heat the dish to evaporate the water completely. A drying oven set above 100°C is suitable.^[10]
- Final Weighing: After cooling to room temperature in a desiccator, weigh the dish with the dry **barium chloride dihydrate** residue.
- Calculation:
 - Mass of solvent = (Mass of dish + solution) - (Mass of dish + dry salt)
 - Mass of dissolved salt = (Mass of dish + dry salt) - Mass of dish
 - Solubility (g/100 g solvent) = (Mass of dissolved salt / Mass of solvent) * 100

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of an inorganic salt like **barium chloride dihydrate**.

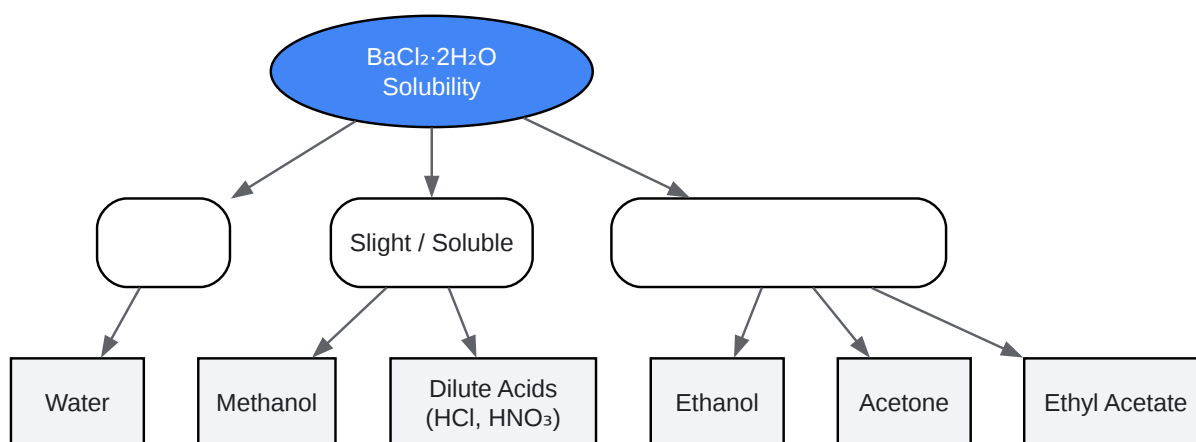


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Caption: Experimental workflow for determining solubility.

Logical Relationships of Solubility

This diagram provides a conceptual overview of the relative solubility of **barium chloride dihydrate** in different common solvents.



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Caption: Relative solubility of BaCl₂·2H₂O in common solvents.

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References

- 1. echemi.com [echemi.com]
- 2. Barium chloride - Wikipedia [en.wikipedia.org]
- 3. Barium chloride dihydrate, 99+% 250 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. Barium chloride - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 5. echemi.com [echemi.com]
- 6. chembk.com [chembk.com]
- 7. Barium chloride | BaCl₂ | CID 25204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Barium chloride - Sciencemadness Wiki [sciencemadness.org]
- 9. Property, preparation and application of barium chloride_Chemicalbook [chemicalbook.com]

- 10. scribd.com [scribd.com]
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